

# Diethyl 5-ethylpyridine-2,3-dicarboxylate structural analysis

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## Compound of Interest

Compound Name: *Diethyl 5-ethylpyridine-2,3-dicarboxylate*

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## Diethyl 5-ethylpyridine-2,3-dicarboxylate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of **Diethyl 5-ethylpyridine-2,3-dicarboxylate**, a key organic intermediate. The document details its synthesis, structural properties, and significant applications, with a focus on data presentation and experimental methodologies.

## Core Properties

**Diethyl 5-ethylpyridine-2,3-dicarboxylate** is a substituted pyridine derivative with significant utility in the synthesis of agrochemicals and pharmaceuticals.<sup>[1][2]</sup> Its physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C13H17NO4	[3][4]
Molecular Weight	251.28 g/mol	[2][4]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	320-325°C at 760 mmHg	[2]
Density	1.126 g/cm <sup>3</sup> at 25°C	[2]
Flash Point	147.8°C	[2]
Solubility	Soluble in ethanol, methanol, and most organic solvents.	[2]

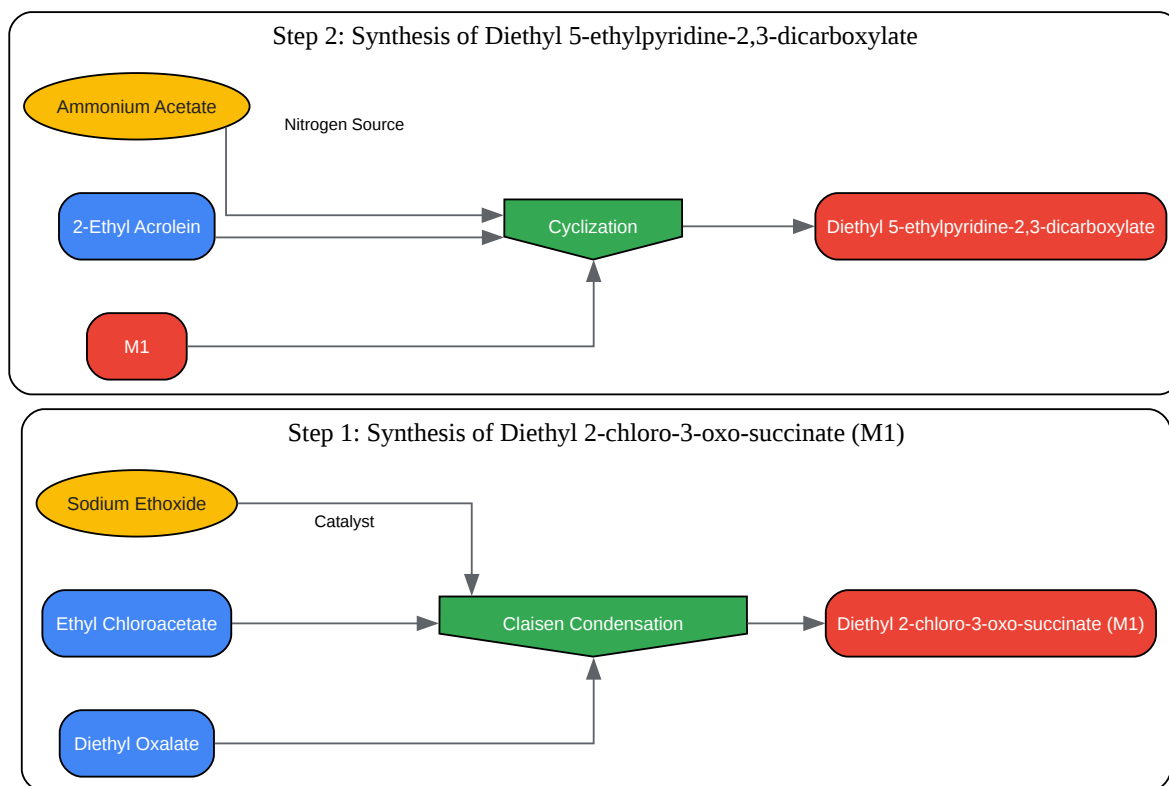
## Synthesis Protocols

The synthesis of **Diethyl 5-ethylpyridine-2,3-dicarboxylate** is most commonly achieved through a cyclization reaction. The following section details a prevalent and efficient synthesis method.

### Synthesis via Claisen Condensation and Cyclization

A widely adopted method involves a two-step process starting with the Claisen condensation to form an intermediate, followed by a cyclization reaction.[1]

Experimental Workflow:



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**Figure 1:** Synthesis workflow for **Diethyl 5-ethylpyridine-2,3-dicarboxylate**.

Detailed Protocol:

Step 1: Synthesis of Diethyl 2-chloro-3-oxo-succinate (M1)[1]

- A four-necked flask equipped with a mechanical stirrer and a thermometer is charged with sodium ethoxide (11.7 g, 0.170 mol) and toluene (65.0 mL).
- The mixture is stirred at room temperature for 45 minutes.

- Diethyl oxalate (17.7 g, 0.121 mol) is added over 1 hour, maintaining the temperature between 25-40 °C.
- After stirring for another 30 minutes, the mixture is cooled to 25 °C.
- Ethyl chloroacetate (12.4 g, 0.101 mol) is added over 2 hours, keeping the temperature at 32-35 °C for 3 hours.
- Ice-water (20 mL) and hydrochloric acid (30 %, 22.1 g, 0.181 mol) are added.
- The organic phase is separated, dried, filtered, and concentrated to yield Diethyl 2-chloro-3-oxo-succinate (M1) as a red liquid.

#### Step 2: Synthesis of **Diethyl 5-ethylpyridine-2,3-dicarboxylate**<sup>[1]</sup>

- A four-necked flask is charged with ammonium acetate (19.3 g, 0.248 mol) and absolute ethanol (70 mL) and heated to 80 °C.
- A mixture of M1 (26.9 g, 0.099 mol) and 2-ethyl acrolein (10.1 g, 0.119 mol) is added.
- The reaction is maintained at 80 °C for 5 hours.
- The solvent is removed under reduced pressure.
- The residue is dissolved in toluene (60 mL) and washed with water (10 mL × 2) until neutral.
- The organic phase is dried, filtered, and concentrated to yield the final product.

Reaction Parameters and Yield:

Parameter	Value
Molar Ratio (M1:2-ethyl acrolein:Ammonium Acetate)	1:1.2:2.5
Reaction Temperature	80 °C
Reaction Time	5 hours
Solvent	Ethanol
Yield	96.8%

## Structural Analysis

The structure of **Diethyl 5-ethylpyridine-2,3-dicarboxylate** has been confirmed by spectroscopic methods.

## <sup>1</sup>H NMR Spectroscopy

The <sup>1</sup>H NMR spectrum provides characteristic signals confirming the molecular structure.

Chemical Shift ( $\delta$ )	Multiplicity	Integration	Assignment
1.30	t, J = 7.5 Hz	3H	-CH <sub>2</sub> CH <sub>3</sub> (ethyl group at position 5)
1.36-1.44	m	6H	-COOCH <sub>2</sub> CH <sub>3</sub> (ester groups)
2.76	q, J = 7.5 Hz	2H	-CH <sub>2</sub> CH <sub>3</sub> (ethyl group at position 5)
4.33-4.52	m	4H	-COOCH <sub>2</sub> CH <sub>3</sub> (ester groups)
7.96	s	1H	Pyridine ring proton
8.60	s	1H	Pyridine ring proton
Solvent: CDCl <sub>3</sub> , Frequency: 300 MHz[1]			

## Applications and Biological Significance

**Diethyl 5-ethylpyridine-2,3-dicarboxylate** is a crucial intermediate in the synthesis of various commercial products, particularly in the agrochemical industry.

Primary Application:

The most significant application of this compound is as a precursor for the synthesis of imidazolinone herbicides, such as imazethapyr.[1] The pyridine ring and the dicarboxylate functionalities are essential for the construction of the final herbicide molecule.

Logical Relationship for Imazethapyr Synthesis:



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